

VBIT-12 solubility issues and best solvent

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Compound of Interest			
Compound Name:	VBIT-12		
Cat. No.:	B1193721	Get Quote	

VBIT-12 Technical Support Center

Welcome to the technical support center for **VBIT-12**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility and handling of **VBIT-12**.

Frequently Asked Questions (FAQs)

Q1: What is **VBIT-12**?

A1: **VBIT-12** is a potent and selective inhibitor of the Voltage-Dependent Anion Channel 1 (VDAC1), a protein located in the outer mitochondrial membrane.[1][2][3] It functions by directly interacting with VDAC1 to prevent its oligomerization, a key step in the initiation of mitochondria-mediated apoptosis.[2][3][4]

Q2: What is the primary application of VBIT-12 in research?

A2: **VBIT-12** is primarily used in research to study the role of VDAC1 in various cellular processes, particularly apoptosis. By inhibiting VDAC1 oligomerization, researchers can investigate the downstream effects on cell death pathways in various disease models, including neurodegenerative diseases, cancer, and inflammatory conditions.[4][5][6]

Q3: What is the best solvent for dissolving **VBIT-12**?

A3: The most common and effective solvent for dissolving **VBIT-12** is Dimethyl Sulfoxide (DMSO).[1][2][7][8][9] It is also soluble in other organic solvents such as N,N-



Dimethylformamide (DMF) and ethanol.[7][8]

Q4: How should I store **VBIT-12** solutions?

A4: **VBIT-12** in powder form should be stored at -20°C for long-term stability (up to 3 years).[9] Once dissolved in a solvent like DMSO, the stock solution should be stored at -80°C and is typically stable for at least one year.[9] To avoid repeated freeze-thaw cycles, it is recommended to prepare aliquots of the stock solution. For short-term use (within a week), aliquots can be stored at 4°C.[9]

VBIT-12 Solubility Data

The following table summarizes the solubility of VBIT-12 in various solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Reference
DMSO	30 mg/mL	~71.8 mM	[7][8]
DMSO	9 mg/mL	21.56 mM	[9]
DMSO	83 mg/mL	198.8 mM	[2]
DMSO	250 mg/mL (with sonication)	598.80 mM	
DMF	30 mg/mL	~71.8 mM	[7][8]
Ethanol	15 mg/mL	~35.9 mM	[7][8]
DMSO:PBS (pH 7.2) (1:3)	0.25 mg/mL	~0.6 mM	[7][8]

Note: The molecular weight of **VBIT-12** is 417.5 g/mol . Molar concentration is calculated based on this value.

Experimental Protocols

Protocol for Preparing a 10 mM VBIT-12 Stock Solution in DMSO



Materials:

- VBIT-12 powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weighing: Accurately weigh the desired amount of VBIT-12 powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.175 mg of VBIT-12.
- Solvent Addition: Add the calculated volume of DMSO to the tube containing the VBIT-12 powder. For a 10 mM solution with 4.175 mg of VBIT-12, add 1 mL of DMSO.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonication can be used to aid the process.[9]
 Sonicate in a water bath for 5-10 minutes.
 - Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Aliquot the stock solution into smaller volumes in sterile tubes to avoid repeated freezethaw cycles.
 - Store the aliquots at -80°C for long-term storage.

Troubleshooting Guide for VBIT-12 Solubility

Troubleshooting & Optimization





This guide addresses common issues encountered when dissolving VBIT-12.

Q: My VBIT-12 is not dissolving completely in DMSO at room temperature. What should I do?

A: If you are having trouble dissolving **VBIT-12** in DMSO, you can try the following steps:

- Increase Mixing: Continue to vortex the solution for a longer period.
- Gentle Warming: Warm the solution gently in a water bath (37°C) for a few minutes. Do not overheat, as this may degrade the compound.
- Sonication: Use a bath sonicator to increase the dissolution rate.[9] This is often recommended for achieving higher concentrations.

Q: I need to prepare a working solution of **VBIT-12** in an aqueous buffer for my cell-based assay, but it precipitates. How can I solve this?

A: **VBIT-12** has low solubility in aqueous solutions.[7][8] To prepare a working solution in a buffer like PBS or cell culture medium, follow these steps:

- Prepare a High-Concentration Stock in DMSO: First, dissolve the VBIT-12 in DMSO at a high concentration (e.g., 10 mM or higher).
- Serial Dilution: Perform a serial dilution of the DMSO stock solution into your aqueous buffer. It is crucial to add the DMSO stock to the aqueous buffer and not the other way around.
- Final DMSO Concentration: Ensure the final concentration of DMSO in your working solution is low (typically ≤ 0.1%) to avoid solvent-induced toxicity in your cells.[9]
- Fresh Preparation: Prepare the aqueous working solution fresh before each experiment, as the compound may precipitate out of the aqueous solution over time.

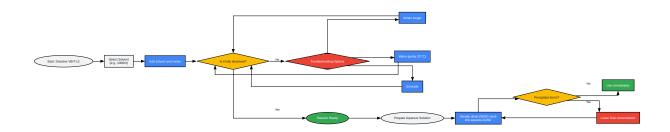
Q: I am preparing **VBIT-12** for in vivo studies and need a higher concentration in a biocompatible vehicle. What formulation can I use?

A: For in vivo administration, a co-solvent system is often necessary. A commonly used formulation is a mixture of DMSO, PEG300, Tween 80, and saline.[9]



- Example Formulation: 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline.[9]
- Preparation Method:
 - Dissolve the VBIT-12 in DMSO first.
 - Sequentially add the PEG300, mixing well until the solution is clear.
 - Add the Tween 80 and mix thoroughly.
 - Finally, add the saline to reach the final volume.
 - It is recommended to prepare this formulation fresh before use.[9]

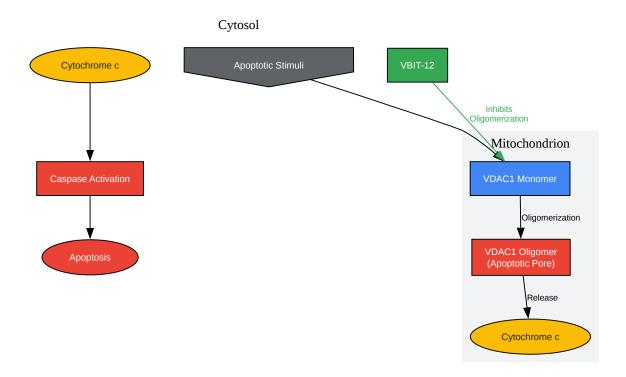
Visual Guides



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Caption: Troubleshooting workflow for dissolving VBIT-12.



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Caption: VBIT-12 mechanism of action in inhibiting apoptosis.

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